

How to purchase 2-(3-Fluorophenyl)benzonitrile for research

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Compound of Interest

Compound Name: 2-(3-Fluorophenyl)benzonitrile

Cat. No.: B059359

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An In-depth Technical Guide to the Procurement and Handling of Fluorinated Biphenyl Carbonitriles for Research Applications

Disclaimer: The compound **2-(3-Fluorophenyl)benzonitrile** is not readily available from commercial chemical suppliers. This guide will focus on a closely related, commercially available isomer, 4'-Fluoro-[1,1'-biphenyl]-2-carbonitrile (CAS: 89346-55-4), which serves as a viable alternative for many research and development applications.

This technical guide is intended for researchers, scientists, and drug development professionals. It provides a comprehensive overview of the procurement, synthesis, and safe handling of 4'-Fluoro-[1,1'-biphenyl]-2-carbonitrile.

Chemical and Physical Properties

The physical and chemical properties of 4'-Fluoro-[1,1'-biphenyl]-2-carbonitrile are summarized in the table below. This data is essential for understanding the compound's characteristics for experimental design and safety considerations.

Property	Value
CAS Number	89346-55-4
Molecular Formula	C ₁₃ H ₈ FN
Molecular Weight	197.21 g/mol
Purity	Typically ≥95%
Appearance	White to off-white solid
Melting Point	Not readily available
Boiling Point	Not readily available
Solubility	Soluble in organic solvents such as DMSO and methanol

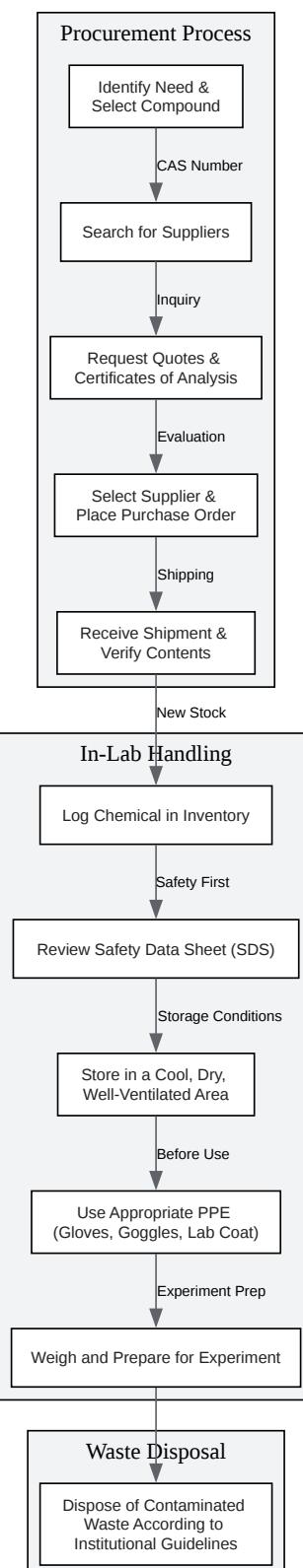
Commercial Availability and Procurement

For researchers looking to purchase 4'-Fluoro-[1,1'-biphenyl]-2-carbonitrile, several chemical suppliers offer this compound in research-grade quantities. The following table provides a summary of suppliers and typical product specifications. It is recommended to request a quote and certificate of analysis from the supplier before purchasing.

Supplier	Purity	Available Quantities
Alchem Pharmtech	≥95%	Inquire for details
A2B Chem	≥97%	250mg, 1g, 5g
BLD Pharmatech	≥97%	1g, 5g, 25g
ChemScence	≥98%	250mg, 1g, 5g
Mcule	≥95%	1g, 5g, 10g

Procurement and Handling Workflow

The following diagram illustrates a standard workflow for the procurement and safe handling of a research chemical like 4'-Fluoro-[1,1'-biphenyl]-2-carbonitrile.



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